

An In-depth Technical Guide to O-geranylconiferyl alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *O-geranylconiferyl alcohol*

Cat. No.: *B164797*

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Introduction

O-geranylconiferyl alcohol is a naturally occurring phenylpropanoid, a class of organic compounds synthesized by plants from the amino acid phenylalanine. It is a derivative of coniferyl alcohol, one of the primary monomers of lignin, and is characterized by the addition of a geranyl group. This modification imparts specific lipophilicity and biological properties to the molecule. **O-geranylconiferyl alcohol** has garnered interest in the scientific community for its potential antioxidant, antimicrobial, and anti-inflammatory activities, making it a candidate for further investigation in drug development and as a bioactive compound. This technical guide provides a comprehensive overview of the molecular characteristics, synthesis, and biological activities of **O-geranylconiferyl alcohol**, supported by experimental protocols and pathway diagrams.

Molecular Profile

The fundamental molecular characteristics of **O-geranylconiferyl alcohol** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C20H28O3	[1][2]
Molecular Weight	316.4 g/mol	[1][2]
IUPAC Name	(E)-3-[4-[(2E)-3,7-dimethylocta-2,6-dienoxy]-3-methoxyphenyl]prop-2-en-1-ol	
CAS Number	129350-09-0	
Appearance	Not specified, likely a colorless or pale yellow solid/oil	
Solubility	Expected to be soluble in organic solvents like ethanol, methanol, DMSO	

Synthesis of O-geranylconiferyl alcohol

While **O-geranylconiferyl alcohol** can be isolated from various plant sources, its chemical synthesis is crucial for obtaining larger quantities for research and development. The synthesis typically involves a two-step process: the synthesis of the precursor, coniferyl alcohol, followed by its geranylation.

Experimental Protocol: Synthesis of Coniferyl Alcohol from Ferulic Acid

A common method for synthesizing coniferyl alcohol is through the reduction of ferulic acid. The following protocol is a multi-step process that starts with the protection of the phenolic hydroxyl group of ferulic acid, followed by the reduction of the carboxylic acid to an alcohol, and finally deprotection.

Materials:

- Ferulic acid
- Acetic anhydride

- Pyridine
- Thionyl chloride
- Toluene
- Sodium borohydride
- Ethyl acetate
- Ethanol
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Petroleum ether
- Standard laboratory glassware and equipment

Procedure:

- Acetylation of Ferulic Acid:
 - Dissolve ferulic acid in a mixture of acetic anhydride and pyridine.
 - Stir the reaction mixture at room temperature until the reaction is complete (monitor by TLC).
 - Pour the mixture into ice water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
 - Wash the organic layer with dilute HCl, followed by water, and then dry over anhydrous sodium sulfate.
 - Evaporate the solvent to obtain 4-acetylferulic acid.
- Formation of the Acid Chloride:

- Suspend 4-acetylferulic acid in toluene and add thionyl chloride.
- Heat the mixture to approximately 80°C and add a catalytic amount of pyridine.
- Continue heating until a clear solution is formed.
- Remove the toluene by co-evaporation to yield the 4-acetylferuloyl chloride as a solid.
- Reduction to the Alcohol:
 - Dissolve the 4-acetylferuloyl chloride in dry ethyl acetate.
 - Add sodium borohydride portion-wise to the solution while stirring.
 - Monitor the reaction by TLC until completion.
 - Perform a standard aqueous work-up to isolate the 4-acetoxyconiferyl alcohol.
- Deprotection to Coniferyl Alcohol:
 - Dissolve the 4-acetoxyconiferyl alcohol in ethanol.
 - Add a solution of sodium hydroxide and stir the mixture at room temperature for a few hours.
 - Acidify the solution with dilute HCl.
 - Extract the coniferyl alcohol with ethyl acetate.
 - Wash the organic layer, dry it, and evaporate the solvent.
 - The resulting oil can be crystallized from a mixture of ethyl acetate and petroleum ether to yield pure coniferyl alcohol.[3]

Experimental Protocol: Geranylation of Coniferyl Alcohol

The final step in the synthesis of **O-geranylconiferyl alcohol** is the etherification of the phenolic hydroxyl group of coniferyl alcohol with a geranyl group.

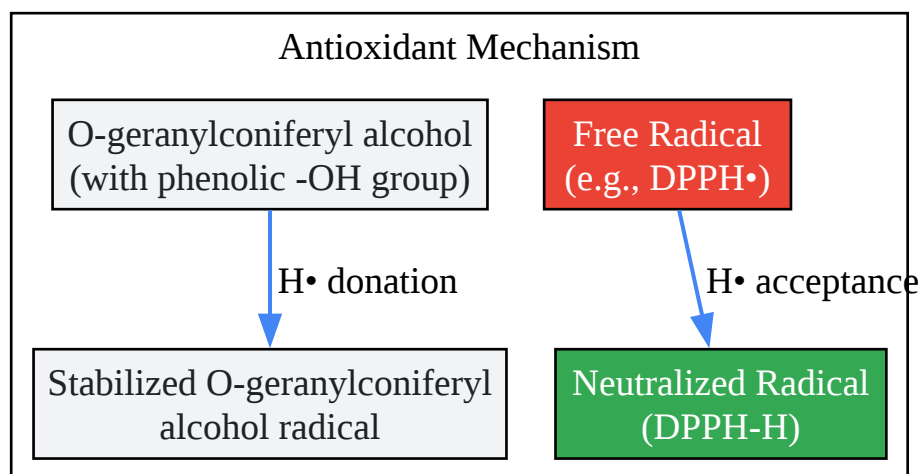
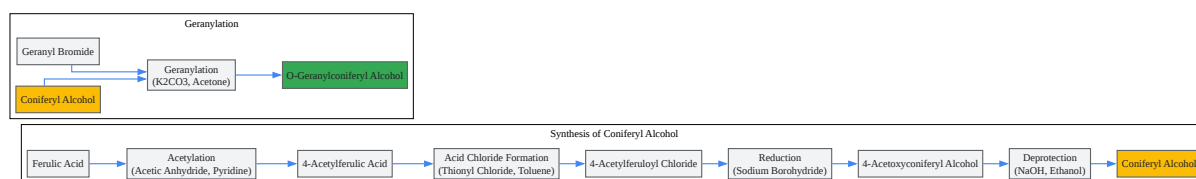
Materials:

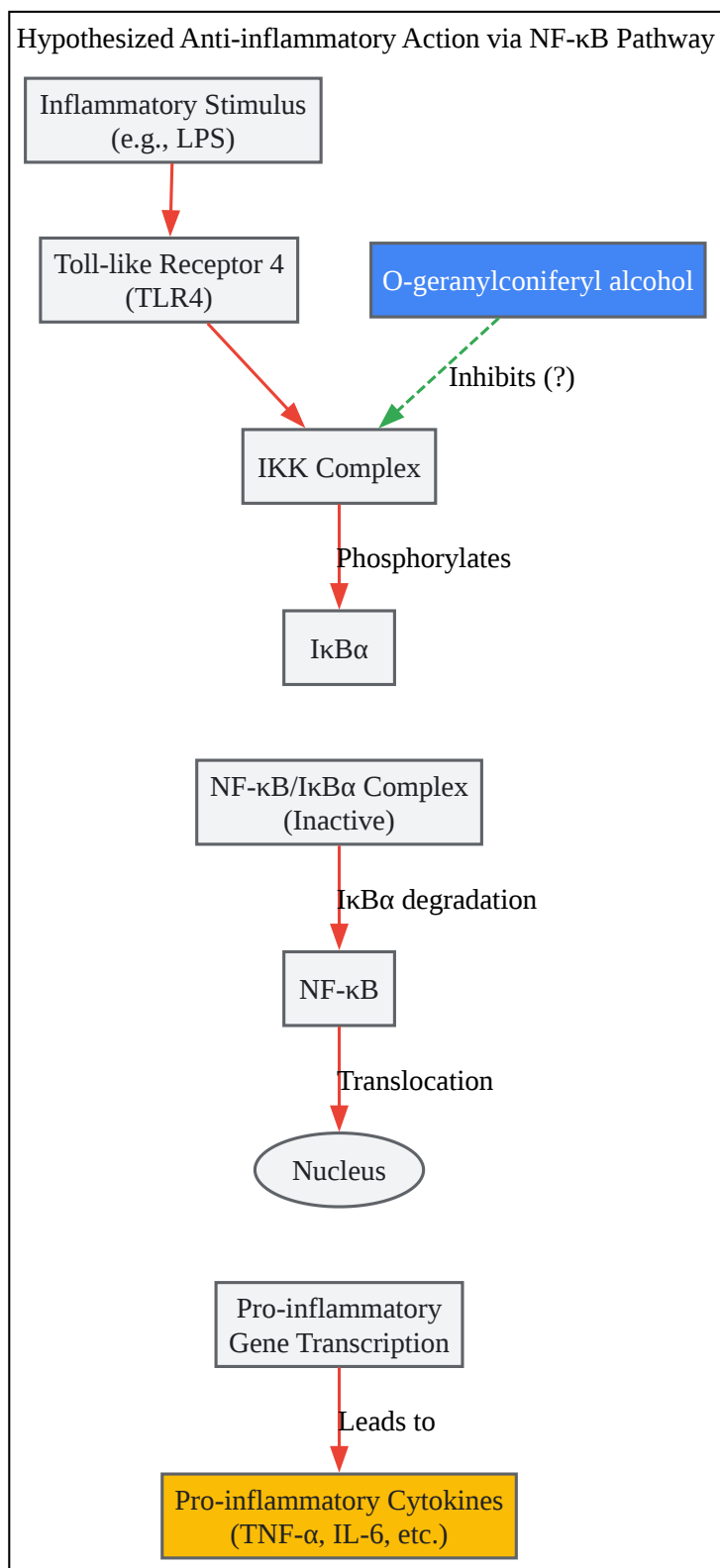
- Coniferyl alcohol
- Geranyl bromide
- Potassium carbonate (K_2CO_3) or another suitable base
- Acetone or Dimethylformamide (DMF) as a solvent
- Standard laboratory glassware and equipment

Procedure:

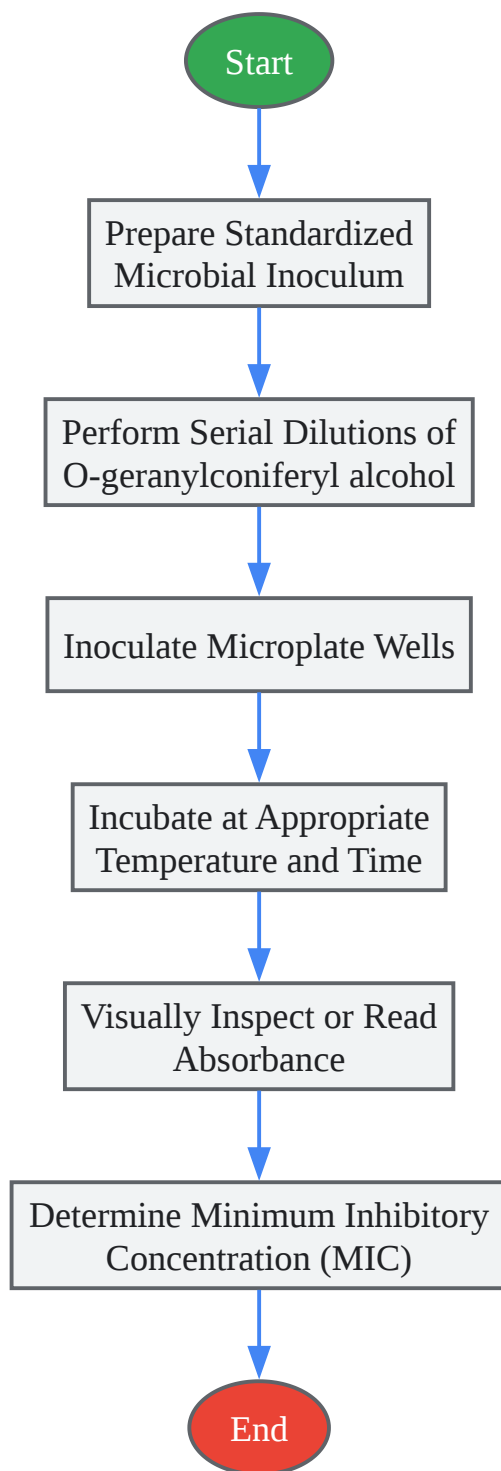
- Reaction Setup:
 - Dissolve coniferyl alcohol in acetone or DMF in a round-bottom flask.
 - Add an excess of potassium carbonate to the solution.
 - Stir the mixture at room temperature for a short period to activate the phenoxide.
- Geranylation:
 - Add geranyl bromide dropwise to the reaction mixture.
 - Heat the mixture to a moderate temperature (e.g., 50-60°C) and stir for several hours until the reaction is complete (monitor by TLC).
- Work-up and Purification:
 - After the reaction is complete, filter off the potassium carbonate.
 - Evaporate the solvent under reduced pressure.
 - Dissolve the residue in an organic solvent like ethyl acetate and wash with water to remove any remaining inorganic salts.
 - Dry the organic layer over anhydrous sodium sulfate and evaporate the solvent.

- Purify the crude product by column chromatography on silica gel using a suitable solvent system (e.g., a gradient of hexane and ethyl acetate) to obtain pure **O-geranylconiferyl alcohol**.





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